# Spectroscopic & Synthetic Profile: (2-Chloro-4-nitrophenoxy)acetyl chloride

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *(2-Chloro-4-nitrophenoxy)acetyl chloride* |
| *CAS No.:* | *110630-89-2* |
| *Cat. No.:* | *B1393894* |

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## Compound Identity & Structural Logic[1]

- IUPAC Name: 2-**(2-Chloro-4-nitrophenoxy)acetyl chloride**
- CAS Number: 110630-89-2 (Acid Chloride); 5037-04-7 (Parent Acid)
- Molecular Formula: $C_8H_5Cl_2NO_4$
- Molecular Weight: 250.03 g/mol
- Key Functional Groups:
  - Acyl Chloride (-COCl): High reactivity, moisture sensitive, diagnostic IR shift.
  - Nitro Group ($-NO_2$): Strong electron-withdrawing, diagnostic UV/IR signatures.
  - Ether Linkage (Ar-O-$CH_2$-): Connects the aromatic ring to the reactive tail.

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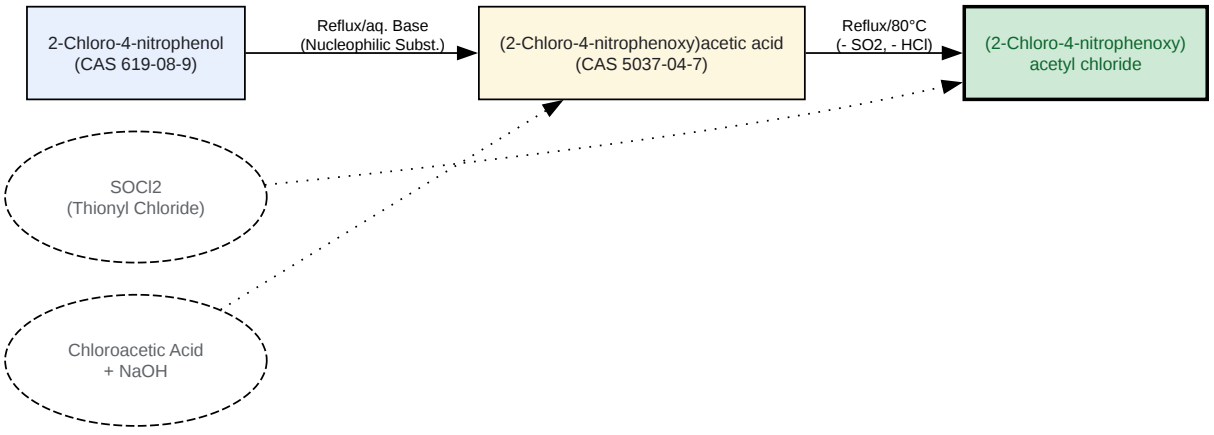
Structural Analysis: The molecule features a trisubstituted benzene ring. The electron-withdrawing nitro group (para to the ether) and the chlorine atom (ortho to the ether) significantly deshield the aromatic protons, creating a distinct splitting pattern in NMR. The acyl chloride moiety acts as an electrophilic "warhead," susceptible to nucleophilic attack, which dictates the handling protocols.

## Synthesis & Reaction Pathway

The generation of this compound typically follows a two-step sequence starting from commercially available 2-chloro-4-nitrophenol. The acid chloride is often prepared in situ due to its hydrolytic instability.

Step 1: O-Alkylation of the phenol with chloroacetic acid (Williamson Ether Synthesis). Step 2: Chlorination of the carboxylic acid using Thionyl Chloride (

).




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Figure 1: Synthetic route from 2-chloro-4-nitrophenol.[1] The intermediate acid is a stable solid (mp 176-181°C), while the final chloride is a reactive liquid/low-melting solid.

## Spectroscopic Characterization

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The following data tables provide the diagnostic signals required to confirm the identity of the product and assess its purity (e.g., absence of unreacted acid).

## A. Infrared Spectroscopy (FT-IR)

The most critical transformation to monitor is the shift of the carbonyl stretch.

| Functional Group | Wavenumber ($cm^{-1}$) | Intensity | Assignment & Notes |
|---|---|---|---|
| C=O Stretch | 1795 – 1810 | Strong | Diagnostic: Acyl chloride carbonyl appears at a significantly higher frequency than the acid precursor (~1720 $cm^{-1}$). |
| $NO_2$ Asymmetric | 1525 – 1540 | Strong | Characteristic nitro aromatic stretch. |
| $NO_2$ Symmetric | 1340 – 1350 | Medium | Paired with the asymmetric band. |
| C-O-C (Ether) | 1240 – 1260 | Strong | Aryl alkyl ether stretch. |
| C-H (Aromatic) | 3050 – 3100 | Weak | Unsaturated C-H stretching. |

## B. $^1H$ Nuclear Magnetic Resonance (400 MHz, $CDCl_3$)

The aromatic region displays an ABC-like system (or AMX depending on resolution) modified by the substituents.

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| Position | Shift (δ ppm) | Multiplicity | Coupling (Hz) | Assignment Logic |
|---|---|---|---|---|
| H-3 | 8.32 | Doublet (d) | J ≈ 2.6 | Meta to ether, ortho to $NO_2$. Most deshielded due to flanking electron-withdrawing groups. |
| H-5 | 8.15 | dd | J ≈ 9.0, 2.6 | Ortho to $NO_2$, meta to ether. Coupled to H-6 and H-3. |
| H-6 | 6.95 – 7.05 | Doublet (d) | J ≈ 9.0 | Ortho to ether. Shielded relative to H-3/H-5 due to mesomeric donation from Oxygen. |
| $-CH_2-$ | 5.25 | Singlet (s) | - | Diagnostic: Significant downfield shift compared to the acid (~4.8 ppm) due to the highly electronegative -COCl group. |

## C. $^{13}C$ NMR (100 MHz, $CDCl_3$)

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| Carbon Type | Shift (δ ppm) | Assignment |
|---|---|---|
| C=O | 169.5 | Carbonyl carbon (Acyl Chloride). |
| C-O (Ar) | 158.2 | Aromatic C-1 (attached to oxygen). |
| C-$NO_2$ | 142.5 | Aromatic C-4. |
| C-Cl | 124.1 | Aromatic C-2. |
| Ar-CH | 126.5, 123.8, 113.5 | Aromatic methines (C-3, C-5, C-6). |
| -$CH_2$- | 72.5 | Methylene carbon (deshielded). |

### D. Mass Spectrometry (EI/ESI)

- Molecular Ion: Not always visible in ESI due to hydrolysis; EI shows $[M]^+$ at m/z 249/251 (characteristic Cl isotope pattern 3:1).
- Base Peak: Often m/z 186/188 $[M – COCl]^+$ (Loss of acid chloride group, leaving the stabilized carbocation).
- Fragmentation:
  - m/z 214 $[M – Cl]^+$
  - m/z 173 [2-chloro-4-nitrophenol fragment]

## Experimental Protocols

### Protocol A: Synthesis of the Precursor Acid

This step ensures a high-purity starting material, which is crucial for a clean acid chloride product.

- Dissolution: Dissolve 0.1 mol of 2-chloro-4-nitrophenol in 150 mL of water containing 0.2 mol NaOH. The solution will turn deep yellow (phenolate formation).

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- Addition: Slowly add 0.12 mol of chloroacetic acid solution (neutralized with $Na_2CO_3$) to the reaction mixture.
- Reflux: Heat the mixture to reflux (100°C) for 4–6 hours.
- Workup: Cool to room temperature. Acidify with concentrated HCl to pH 1–2. The product (2-chloro-4-nitrophenoxy)acetic acid will precipitate as a solid.
- Purification: Recrystallize from ethanol/water. Target MP: 176–181°C.[2]

### Protocol B: Conversion to Acid Chloride

Perform in a fume hood under anhydrous conditions.

- Setup: Place 5.0 g of the dry acid precursor into a round-bottom flask equipped with a reflux condenser and a drying tube ($CaCl_2$).
- Reagent: Add 10 mL (excess) of Thionyl Chloride ($SOCl_2$). Optional: Add 1 drop of DMF as a catalyst.
- Reaction: Heat the mixture gently to 70–80°C. Evolution of $SO_2$ and HCl gases (bubbling) indicates reaction progress. Continue until gas evolution ceases (approx. 1–2 hours).
- Isolation: Remove excess $SOCl_2$ under reduced pressure (rotary evaporator).
- Result: The residue is the crude **(2-Chloro-4-nitrophenoxy)acetyl chloride**, typically a yellow/brown oil or low-melting solid. Use immediately for downstream coupling.

## Quality Control & Self-Validation

To ensure the protocol worked, verify the following "Checkpoints":

- Solubility Test: A small aliquot of the product should dissolve in dry dichloromethane but react vigorously with water.
- IR Checkpoint: The disappearance of the broad O-H stretch (2500–3300 $cm^{-1}$) of the carboxylic acid and the appearance of the sharp C=O band at ~1800 $cm^{-1}$ confirms conversion.

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- Hydrolysis Test (Validation): React a small sample with excess methanol. Analyze by TLC/NMR. The product should be the methyl ester, which is stable and easily characterized (Methyl singlet at ~3.8 ppm).

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